

Gisadenafil besylate reconstitution calculator

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Compound Focus: Gisadenafil Besylate

CAS No.: 334827-98-4

Cat. No.: S004610

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Solubility & Formulation Data

The following table summarizes the key physicochemical and formulation data for **Gisadenafil besylate** to guide your solution preparation [1].

Parameter	Details & Values
Molecular Weight	677.79 g/mol [1]

| **Solubility (In Vitro)** | DMSO: 100 mg/mL (147.54 mM) Water: 3.33 mg/mL (4.91 mM) [1] | | **Common Stock Concentration** | 10 mM (in DMSO) [1] | | **Storage Conditions** | Powder: -20°C (3 years) or 4°C (2 years) In solvent: -80°C (6 months) or -20°C (1 month) [1] |

Reconstitution & Working Solution Protocols

Here are detailed methodologies for preparing stock and working solutions for various experimental applications.

Preparation of 10 mM Stock Solution in DMSO

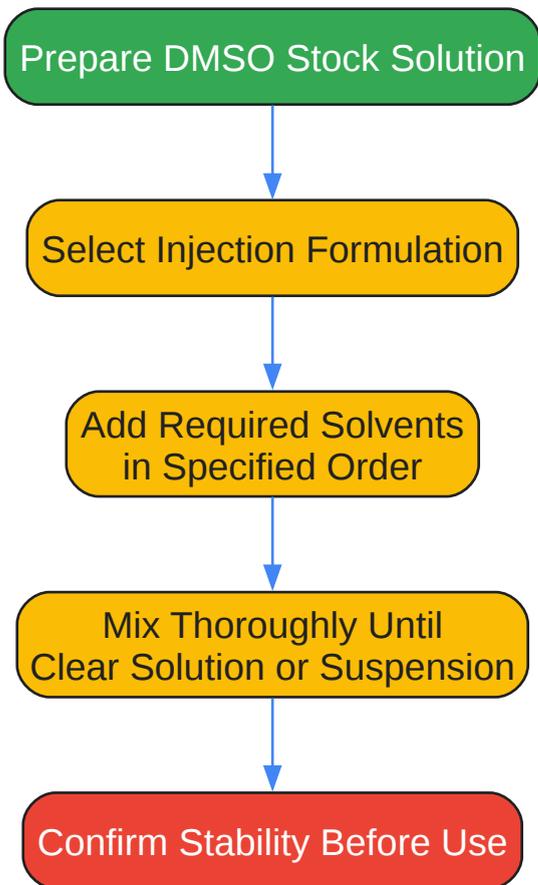
- **Calculation:** To prepare 1 mL of a 10 mM stock solution, use the formula:
$$\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (M)} \times \text{Molecular Weight (g/mol)}$$
$$\text{Mass} = 0.001 \text{ L} \times 0.010 \text{ mol/L} \times 677.79 \text{ g/mol} = 6.78 \text{ mg}$$
- **Procedure:**
 - Weigh out 6.78 mg of **Gisadenafil besylate** powder.
 - Transfer the powder to a 1 mL volumetric vial.
 - Add anhydrous DMSO to bring the total volume to 1 mL. Vortex until completely dissolved.
 - Aliquot into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C [1].

Preparation of In Vivo Formulations

The table below outlines common formulations for animal studies, based on the provided search results [1].

Formulation	Composition (Example for 1 mL)	Recommended Use
Injection Formulation 1	100 µL DMSO stock + 50 µL Tween 80 + 850 µL Saline [1]	IP/IV/IM/SC injection
Injection Formulation 2	100 µL DMSO + 400 µL PEG300 + 50 µL Tween 80 + 450 µL Saline [1]	IP/IV/IM/SC injection
Injection Formulation 3	100 µL DMSO + 900 µL Corn oil [1]	IP/IV/IM/SC injection
Oral Formulation 1	Suspend powder in 0.5% Carboxymethylcellulose Sodium (CMC-Na) solution [1]	Oral gavage

Workflow for In Vivo Solution Preparation: The following diagram outlines the logical steps for preparing a typical injection formulation.



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Experimental Protocol Example

This protocol is adapted from a study on a similar PDE5 inhibitor (Sildenafil) in human tissue, which can serve as a reference for designing your experiments with **Gisadenafil besylate** [2].

- **Tissue Preparation:** Use human detrusor strips cleared of adherent tissue. Mount the strips isometrically in organ chambers with Krebs-HEPES buffer, maintained at 37°C and bubbled with 95% O₂ and 5% CO₂. Apply an initial tension of 0.5–1 g and allow a 60-minute equilibration period [2].
- **Pre-contraction:** Induce contraction in the tissue strips by exposing them to 1 μM carbachol. Allow the strips to re-equilibrate until a stable contraction response is obtained (approximately 20 minutes) [2].
- **Inhibitor Incubation (Optional):** To investigate signaling pathways, incubate the strips for 20 minutes with various inhibitors (e.g., ODQ for guanylate cyclase, iberiotoxin for BKCa channels) or their vehicle [2].

- **Concentration-Response Curve:** Generate a cumulative concentration-response curve by adding increasing concentrations of **Gisadenafil besylate** (e.g., from 10 nM to 30 μ M) to the pre-contracted tissue strips [2].
- **Data Analysis:** Express the results as a percentage of inhibition of the contractile response to carbachol. Calculate the pD_2 ($-\log EC_{50}$) and maximal effect (E_{max}) using a four-parameter logistic model [2].

Troubleshooting & FAQs

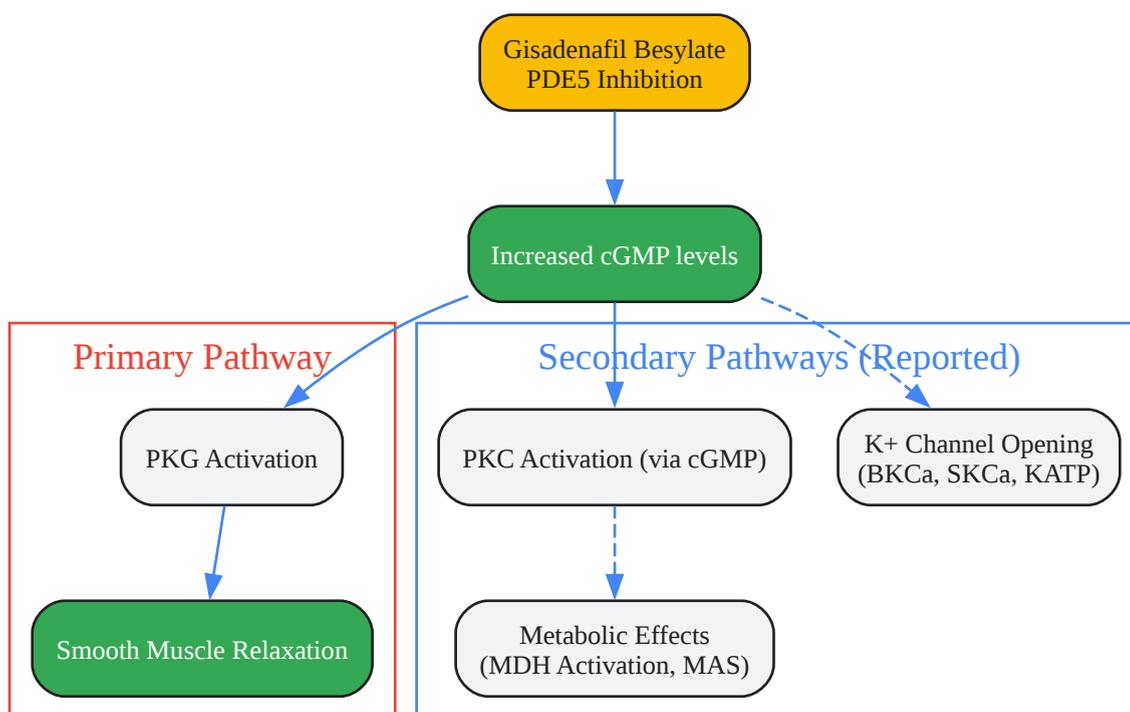
Q1: My compound is precipitating out of the aqueous solution. What can I do? A1: Precipitation is common when diluting DMSO stock into aqueous buffers. To mitigate this:

- Ensure the DMSO concentration in the final working solution does not exceed 0.1-0.5%.
- Prepare working solutions fresh just before use.
- Consider using alternative formulation vehicles with better aqueous compatibility, such as Formulation 2 with PEG300 and Tween 80 [1].

Q2: The biological effect of my solution is weaker than expected. A2:

- **Check Solubility:** Verify that the compound is fully dissolved in the stock solution and has not precipitated in the working solution.
- **Confirm Storage:** Check the storage conditions and age of the stock solution. Over time or with improper storage, compounds can degrade. Use freshly prepared solutions if possible.
- **Review Formulation:** Some formulation components (e.g., Tween 80) can sometimes non-specifically bind compounds, reducing bioavailability. Testing an alternative formulation can help identify this issue [1] [3].

Q3: What are the key signaling pathways I should investigate for Gisadenafil besylate? A3: As a PDE5 inhibitor, the primary pathway is the **NO-cGMP-PKG pathway**. However, research on similar compounds suggests you should also consider secondary pathways. The diagram below illustrates the key pathways to investigate [2] [4].



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